

detailed physical properties of selenium trioxide

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Compound of Interest

Compound Name: Selenium trioxide

CAS No.: 13768-86-0

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An In-depth Technical Guide on the Core Physical Properties of **Selenium Trioxide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physical properties of **selenium trioxide** (SeO_3). The information is curated for researchers, scientists, and professionals in drug development who require detailed and accurate data on this compound. All quantitative data are presented in clear, tabular formats for ease of comparison, and where available, detailed experimental protocols are provided.

General Properties

Selenium trioxide is a white, hygroscopic crystalline solid.^{[1][2]} It is a strong oxidizing agent and reacts vigorously with water to form selenic acid.^{[2][3]} Due to its reactivity and hygroscopic nature, handling in a dry, inert atmosphere is crucial.

Quantitative Physical Properties

The key physical properties of **selenium trioxide** are summarized in the tables below.

Table 1: Fundamental Physical Constants of **Selenium Trioxide**

Property	Value	Reference
Molecular Formula	SeO ₃	[1]
Molecular Weight	126.96 g/mol	[1]
Density	3.44 g/cm ³	[1]
Melting Point	118.35 °C (245.03 °F; 391.50 K)	[1]
Boiling Point	Sublimes; Decomposes at 180 °C	[1][2]
Solubility in water	Very soluble	[1]

Table 2: Crystallographic Data for Tetragonal **Selenium Trioxide**

Parameter	Value	Reference
Crystal System	Tetragonal	[1][4]
Space Group	$\bar{P}4_21c$	[4]
Unit Cell Dimensions	a = 9.64 Å, b = 9.64 Å, c = 5.27 Å	[4]
Unit Cell Volume	489.48 Å ³	[4]
Se-O bond length (bridging)	1.75 pm and 1.81 pm	[1]
Se-O bond length (non-bridging)	1.54 pm and 1.56 pm	[1]
Se-O bond length (monomer, gas phase)	168.78 pm	[1]

Experimental Protocols

Synthesis of Selenium Trioxide

A common method for the preparation of **selenium trioxide** involves the dehydration of anhydrous selenic acid with a strong dehydrating agent like phosphorus pentoxide at elevated temperatures (150–160 °C).[1] Another reported synthesis is the reaction of liquid sulfur trioxide with potassium selenate.[1]

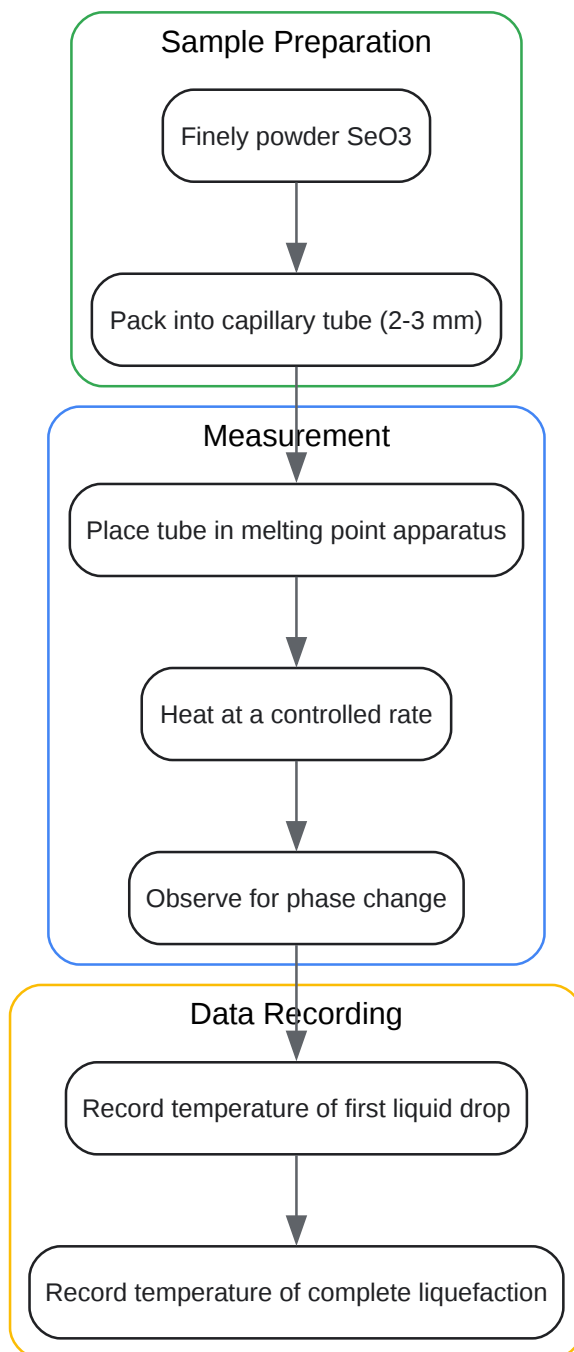
Determination of Melting Point

The melting point of **selenium trioxide** can be determined using the capillary method with a melting point apparatus.

Experimental Workflow:

- **Sample Preparation:** A small amount of finely powdered, dry **selenium trioxide** is packed into a capillary tube to a height of 2-3 mm.[5]
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus.[5]
- **Heating:** The sample is heated at a steady rate. As the temperature approaches the expected melting point, the heating rate is reduced to approximately 1-2 °C per minute to ensure thermal equilibrium.[5]
- **Observation:** The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transformed into a liquid is the end of the melting range.[6]

Melting Point Determination Workflow



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Caption: Workflow for Melting Point Determination.

Density Determination

The density of solid **selenium trioxide** can be determined using gas pycnometry, which is suitable for powdered or solid samples.

Experimental Protocol:

- **Sample Preparation:** A known mass of **selenium trioxide** is weighed and placed in the sample chamber of a gas pycnometer.[7]
- **Analysis:** The chamber is sealed and filled with an inert gas (typically helium) to a known pressure. The gas is then expanded into a reference chamber of known volume.[7]
- **Calculation:** By measuring the pressure change, the volume of the solid sample can be accurately determined based on the gas displacement. The density is then calculated by dividing the mass of the sample by its volume.[7]

Crystal Structure Determination by X-ray Diffraction

The crystal structure of **selenium trioxide** was determined by single-crystal X-ray diffraction.[8]

Experimental Protocol:

- **Crystal Growth:** Single crystals of **selenium trioxide** were obtained by slow sublimation in a high vacuum.[8]
- **Data Collection:** A suitable crystal was mounted on a goniometer. The crystal was then exposed to a monochromatic X-ray beam, and the diffraction pattern was recorded as the crystal was rotated.[9]
- **Structure Solution and Refinement:** The positions of the atoms in the crystal lattice were determined from the intensities of the diffracted X-rays using Fourier synthesis. The structural model was then refined using least-squares methods to obtain precise bond lengths and angles.[8]

Vibrational Spectroscopy (FTIR and Raman)

The vibrational modes of **selenium trioxide** can be characterized using Fourier Transform Infrared (FTIR) and Raman spectroscopy.

FTIR Spectroscopy (Solid State):

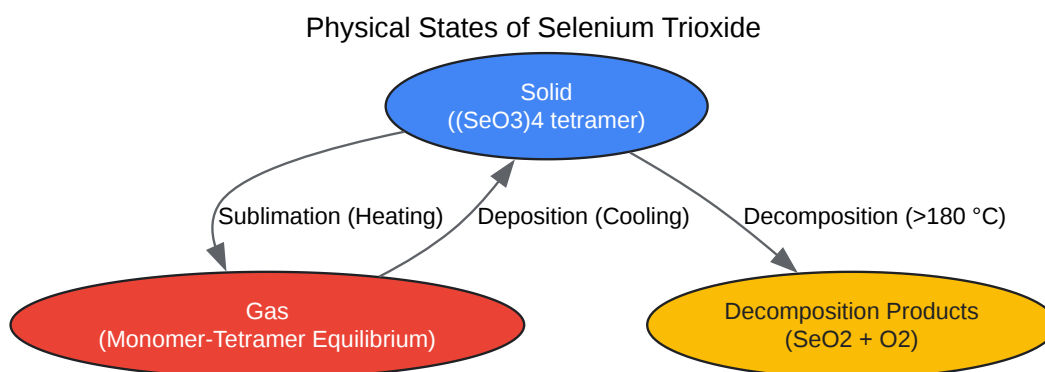
- **Sample Preparation:** A small amount of **selenium trioxide** is finely ground with dry potassium bromide (KBr) powder. The mixture is then pressed into a thin, transparent pellet. [10] Alternatively, for Attenuated Total Reflectance (ATR-FTIR), the solid powder is placed directly on the ATR crystal. [10]
- **Data Acquisition:** The sample is placed in the IR beam of an FTIR spectrometer, and the spectrum is recorded. A background spectrum of the KBr pellet or the empty ATR crystal is also taken and subtracted from the sample spectrum. [11]

Raman Spectroscopy (Solid State):

- **Sample Preparation:** A small amount of the crystalline **selenium trioxide** is placed on a microscope slide or in a sample holder. [12]
- **Data Acquisition:** The sample is illuminated with a monochromatic laser beam. The scattered light is collected and passed through a spectrometer to separate the Raman scattered light from the Rayleigh scattered light. The resulting Raman spectrum provides information about the vibrational modes of the molecule. [13]

Physical States and Transitions

Selenium trioxide exists as a solid at room temperature and sublimates upon heating. It decomposes at temperatures above 180 °C. [1][2] In the solid phase, it exists as a cyclic tetramer, $(\text{SeO}_3)_4$, with an eight-membered ring structure. [1] In the gas phase, it is an equilibrium mixture of this tetramer and a planar monomeric SeO_3 molecule. [1]



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Caption: Phase Transitions of **Selenium Trioxide**.

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